

a guide to its safe handling and storage

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Compound of Interest

Compound Name: Acetylvirolin

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Application Notes: Sodium Azide (NaN_3)

A Guide to Its Safe Handling and Storage

Introduction

Sodium azide (NaN_3) is a colorless, odorless crystalline solid widely used in research and clinical laboratories.[1][2] Its primary application is as a biocide and preservative in reagents and stock solutions, typically at concentrations of 0.1% to 2.0%, to prevent microbial growth.[2][3] It also serves as a reagent in organic synthesis and as a metabolic inhibitor in cellular studies by targeting cytochrome c oxidase, a key enzyme in the mitochondrial electron transport chain.[4][5][6]

Despite its utility, sodium azide is an acutely toxic and hazardous material that demands strict adherence to safety protocols.[4][7][8] It is classified as a Particularly Hazardous Substance (PHS) due to its high acute toxicity and reactivity.[9] This document provides detailed protocols for the safe handling, storage, and disposal of sodium azide to minimize risks to laboratory personnel and the environment.

Health and Physical Hazards

2.1 Health Hazards

Sodium azide is highly toxic if ingested, inhaled, or absorbed through the skin.[4][7][10] Acute exposure can lead to a rapid drop in blood pressure, headaches, dizziness, nausea, and in severe cases, convulsions, respiratory failure, and death.[5][7][11] The compound acts by

inhibiting cytochrome c oxidase, thereby blocking cellular respiration, with the heart and brain being particularly vulnerable due to their high oxygen demand.[4][5][11]

Contact with acids or water causes sodium azide to rapidly hydrolyze, forming hydrazoic acid (HN_3), a highly toxic, volatile, and explosive gas.[4][7][11] Inhalation of hydrazoic acid can cause severe respiratory tract irritation, pulmonary edema, and collapse.[7][12]

2.2 Physical and Reactivity Hazards

- **Explosion Risk:** While sodium azide itself is relatively stable, it can decompose violently when heated above 275°C.[6][7]
- **Formation of Explosive Metal Azides:** Sodium azide reacts with heavy metals—such as lead, copper, silver, mercury, and their salts—to form highly shock-sensitive and explosive metal azides.[1][4][7] This is a critical concern for disposal, as pouring azide solutions down drains can lead to the accumulation of explosive crystals in metal plumbing.[9][13]
- **Chemical Incompatibilities:** It reacts violently with substances like carbon disulfide, bromine, nitric acid, and dimethyl sulfate.[4][7]

Quantitative Data Summary

The following tables summarize key quantitative data for sodium azide.

Table 1: Physicochemical Properties

Property	Value	Reference(s)
CAS Number	26628-22-8	[7]
Molecular Formula	NaN_3	[7]
Molecular Weight	65.01 g/mol	N/A
Appearance	Colorless to white crystalline solid	[1][7]
Solubility in Water	41.7 g/100 mL at 17°C	[6][7]
Decomposition Temp.	>275°C (can be violent)	[6][7]

Table 2: Toxicity Data

Metric	Value	Species	Reference(s)
LD ₅₀ (Oral)	27 mg/kg	Rat, Mouse	[7][10][14]
LD ₅₀ (Dermal)	20 mg/kg	Rabbit	[7][10][14]
Human Lethal Dose (Est.)	~10 mg/kg	Human	[5]
ACGIH TLV-TWA (Ceiling)	0.29 mg/m ³ (as NaN ₃)	N/A	[7]
NIOSH REL (Ceiling)	0.1 ppm (as Hydrazoic Acid)	N/A	[1]
NIOSH REL (Ceiling)	0.3 mg/m ³ (as NaN ₃)	N/A	[1]

Safe Handling and Storage Protocols

4.1 Engineering Controls

- All manipulations of solid sodium azide or concentrated solutions (>5%) must be performed within a certified chemical fume hood to prevent inhalation of dust or hydrazoic acid vapors. [2][15]
- A safety shower and eyewash station must be readily accessible within a 10-second travel distance. [2][12]
- For reactions involving heating or potential for explosion, a blast shield should be used inside the fume hood. [2][4]

4.2 Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles are mandatory. For tasks with a splash hazard, a face shield should be worn in addition to goggles. [2]
- Hand Protection: Wear nitrile gloves (double-gloving is recommended). [2] Gloves must be changed frequently, at least every two hours, and immediately if contaminated. [15][16]

- Body Protection: A fully buttoned lab coat, long pants, and closed-toe shoes are required.[15]
[17] For handling large quantities, a chemical-resistant apron may be necessary.[12]

4.3 Work Practices

- Avoid Metal Contact: Never use metal spatulas or tools to handle sodium azide.[2][4] Use ceramic or plastic utensils to prevent the formation of shock-sensitive metal azides.
- Avoid Dust Generation: When handling the solid, sweep carefully and avoid creating dust.[4] A cloth dampened with alkaline water (pH >9) can be used to wipe surfaces and minimize dust.[15]
- Decontamination: After use, decontaminate all work surfaces with 70% ethanol or a soap and alkaline water solution (pH >9).[12][17]
- Labeling: Clearly label all containers of sodium azide and solutions containing it with its name and hazard warnings.

4.4 Storage

- Store sodium azide in a cool, dry, well-ventilated, and securely locked area.[2][18]
- Keep containers tightly closed and store them separately from incompatible materials, especially acids, heavy metals, and their salts.[2][4][15]
- Avoid storing on metal shelves.[15] Use secondary containment to prevent spills.[15]

Emergency and Disposal Procedures

5.1 Spill Response

- Small Spill (Inside Fume Hood):
 - Alert others in the immediate area.
 - Wearing appropriate PPE, cover solid spills with a paper towel and dampen with alkaline water (pH >9) to prevent dust and hydrazoic acid formation.[15][17]

- For liquid spills, use an absorbent material to contain the spill.[\[10\]](#)
- Carefully collect all contaminated materials into a non-metal, sealable container labeled as hazardous waste.[\[4\]](#)[\[12\]](#)
- Large Spill (or any spill outside a fume hood):
 - Evacuate the area immediately.[\[12\]](#)
 - Alert others and prevent entry into the contaminated zone.[\[4\]](#)
 - Contact your institution's Environmental Health & Safety (EHS) office for emergency response.[\[4\]](#)[\[12\]](#)

5.2 Exposure Procedures

- Skin Contact: Immediately remove contaminated clothing and flush the affected area with copious amounts of water for at least 15 minutes, using a safety shower if necessary.[\[1\]](#)[\[4\]](#)[\[17\]](#) Seek immediate medical attention.[\[4\]](#)
- Eye Contact: Immediately flush eyes with tepid water for at least 15 minutes at an eyewash station, holding the eyelids open.[\[1\]](#)[\[4\]](#) Seek immediate medical attention.[\[4\]](#)
- Inhalation: Move the affected person to fresh air. If breathing has stopped, begin rescue breathing.[\[1\]](#) Seek immediate medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[19\]](#)[\[20\]](#)

5.3 Waste Disposal

- NEVER dispose of sodium azide or its solutions down the drain.[\[2\]](#)[\[12\]](#)[\[21\]](#) This can lead to the formation of explosive metal azides in the plumbing.[\[13\]](#)[\[21\]](#)
- All sodium azide waste, including empty containers, contaminated PPE, and spill cleanup materials, must be collected as P-listed hazardous waste.[\[7\]](#)[\[12\]](#)[\[17\]](#)
- Collect waste in clearly labeled, non-metal, sealed containers.[\[8\]](#)

- Contact your institution's EHS office for pickup and disposal.[4][8]
- For labs that routinely generate dilute azide solutions, chemical deactivation may be an option, but this must be done following a validated institutional protocol.[21] A common method involves reaction with nitrous acid, which must be performed in a fume hood due to the release of toxic nitric oxide gas.[21]

Protocols and Visualizations

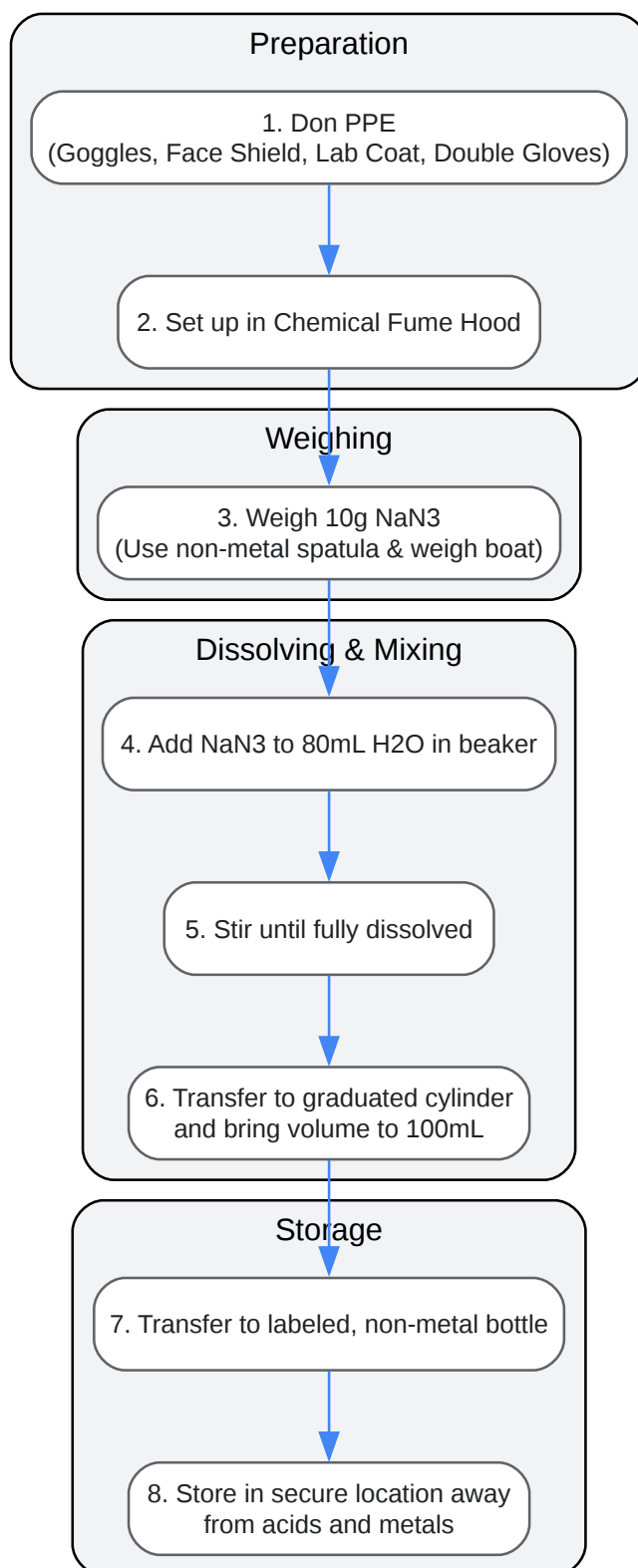
Protocol 1: Preparation of a 10% (w/v) Sodium Azide Stock Solution

This protocol describes the preparation of a 10% (w/v) stock solution, a common starting concentration for making more dilute working solutions used for preservation.

Methodology:

- Preparation: Don all required PPE (lab coat, safety goggles, face shield, double nitrile gloves). Ensure the work will be performed entirely within a certified chemical fume hood.
- Weighing: Place a non-metal weigh boat on a calibrated balance inside the fume hood. Using a ceramic or plastic spatula, carefully weigh 10.0 g of solid sodium azide.
- Dissolving: Add the 10.0 g of sodium azide to a beaker containing approximately 80 mL of purified water. Place the beaker on a stir plate and add a stir bar.
- Mixing: Stir the solution until the sodium azide is completely dissolved.
- Final Volume: Carefully transfer the solution to a 100 mL graduated cylinder. Add purified water to bring the final volume to 100 mL.
- Storage: Transfer the final 10% solution to a clearly labeled, non-metal, screw-cap bottle. The label should include "10% Sodium Azide," "Acutely Toxic," and "Do Not Mix with Acids or Metals." Store the bottle in a designated, secure location away from incompatibles.

Experimental Workflow Diagram

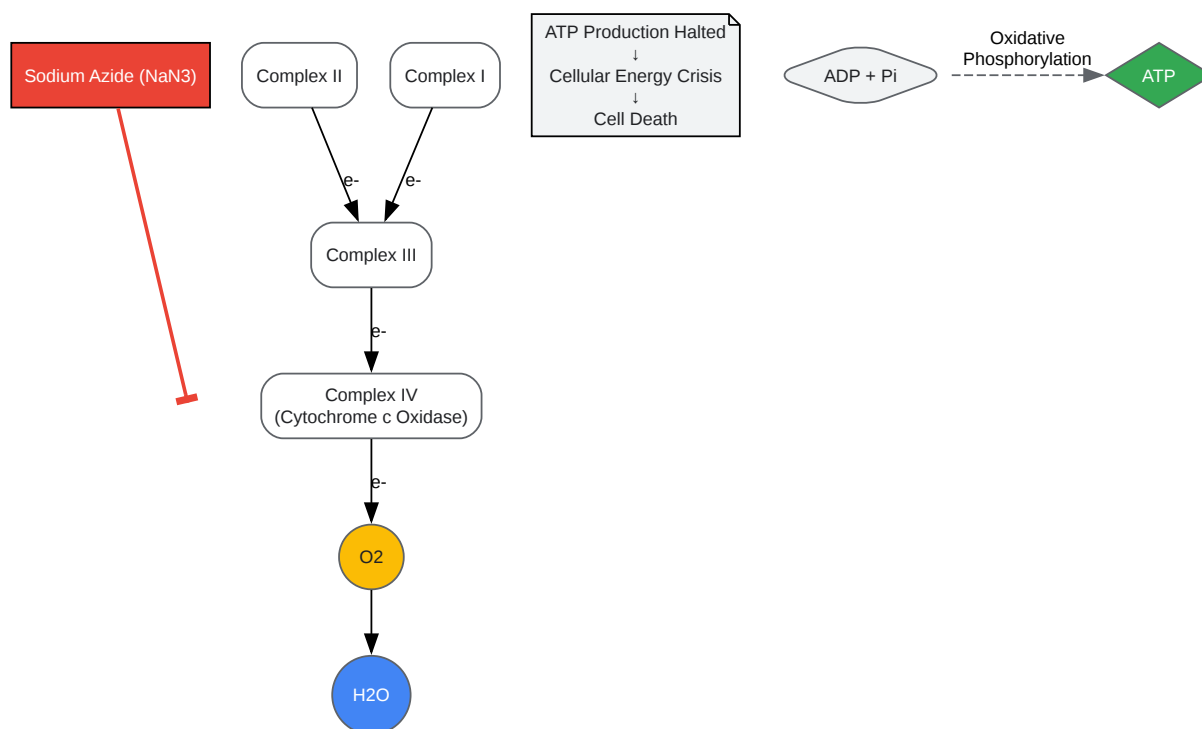


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Caption: Workflow for preparing a 10% sodium azide stock solution.

Mechanism of Action: Inhibition of Cellular Respiration

Sodium azide exerts its toxic effects primarily by inhibiting Complex IV (Cytochrome c Oxidase) of the mitochondrial electron transport chain (ETC).[5][22][23] This inhibition blocks the transfer of electrons to oxygen, the final electron acceptor, which halts oxidative phosphorylation and drastically reduces the cell's ability to produce ATP. The resulting energy deficit leads to cellular dysfunction and, ultimately, apoptosis or necrosis, particularly in tissues with high energy demands like the brain and heart.[4][11]



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Caption: Sodium azide inhibits Complex IV, halting the ETC and ATP synthesis.

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